

Application Notes and Protocols for 6-Hydroxy-2,4,5-triaminopyrimidine

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Compound of Interest

Compound Name: 6-Hydroxy-2,4,5-triaminopyrimidine

Cat. No.: B093921

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This document provides comprehensive guidelines for the safe handling, storage, and application of **6-Hydroxy-2,4,5-triaminopyrimidine** and its common salt form, **6-Hydroxy-2,4,5-triaminopyrimidine** sulfate. These protocols are intended for researchers, scientists, and drug development professionals engaged in chemical synthesis and biological research.

Scientific Rationale and Applications

6-Hydroxy-2,4,5-triaminopyrimidine (6-OH-TAP) is a pivotal heterocyclic compound, belonging to the aminopyrimidine class. Its structural resemblance to guanine makes it a critical precursor in the synthesis of various purine derivatives with significant biological activities.^[1] The presence of multiple amino groups and a hydroxyl group imparts unique chemical properties, including antioxidant potential and the ability to act as a chromophore.^{[2][3]}

The primary applications of 6-OH-TAP are in:

- **Pharmaceutical Synthesis:** It is a key intermediate in the production of antiviral drugs, such as ganciclovir, by serving as a starting material for the synthesis of guanine.^[1] It is also utilized in the preparation of other purine analogs with potential therapeutic activities.^[4]
- **Biochemical Research:** 6-OH-TAP is implicated in the biosynthesis of riboflavin (Vitamin B2), where it serves as a precursor to the pteridine ring system.^{[5][6][7]} This makes it a valuable tool for studying metabolic pathways and enzyme kinetics.

- **Antioxidant Studies:** The chemical structure of 6-OH-TAP suggests free radical scavenging capabilities, making it a subject of interest in research on oxidative stress and the development of novel antioxidants.[3]
- **Agricultural Chemistry:** The compound is used in the formulation of some herbicides and pesticides.[4]

This guide will provide the necessary protocols to safely and effectively utilize 6-OH-TAP in these and other research applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of 6-OH-TAP is essential for its proper handling and use. The compound is most commonly available as its sulfate salt, which enhances its stability.

| Property | Value | Source |
|------------------|--|--------|
| Chemical Formula | C ₄ H ₇ N ₅ O (Free Base) / C ₄ H ₇ N ₅ O·H ₂ SO ₄ (Sulfate Salt) | [8] |
| Molecular Weight | 141.13 g/mol (Free Base) / 239.21 g/mol (Sulfate Salt) | [8] |
| Appearance | White to off-white or light yellow to brown crystalline powder | [9] |
| Melting Point | >300 °C | [9] |
| Solubility | Sparingly soluble in water. Soluble in DMSO.[10] | [10] |
| Stability | Stable under normal conditions.[9] Sensitive to strong oxidizing agents. | [9] |

Safety, Handling, and Storage

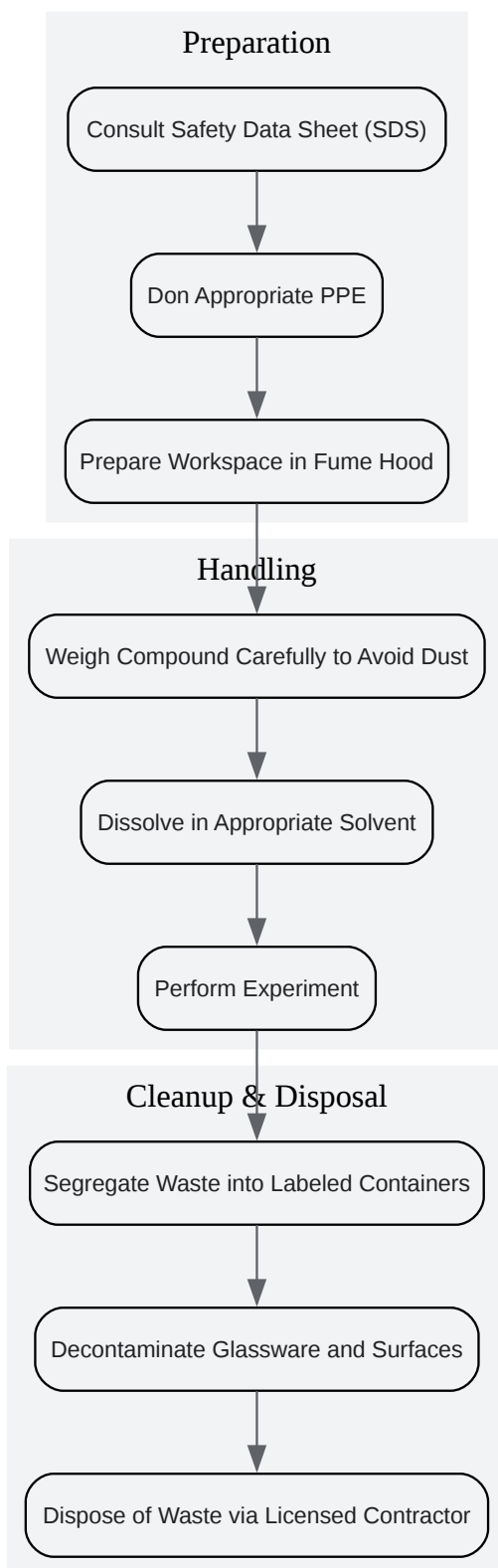
3.1. Hazard Identification and Personal Protective Equipment (PPE)

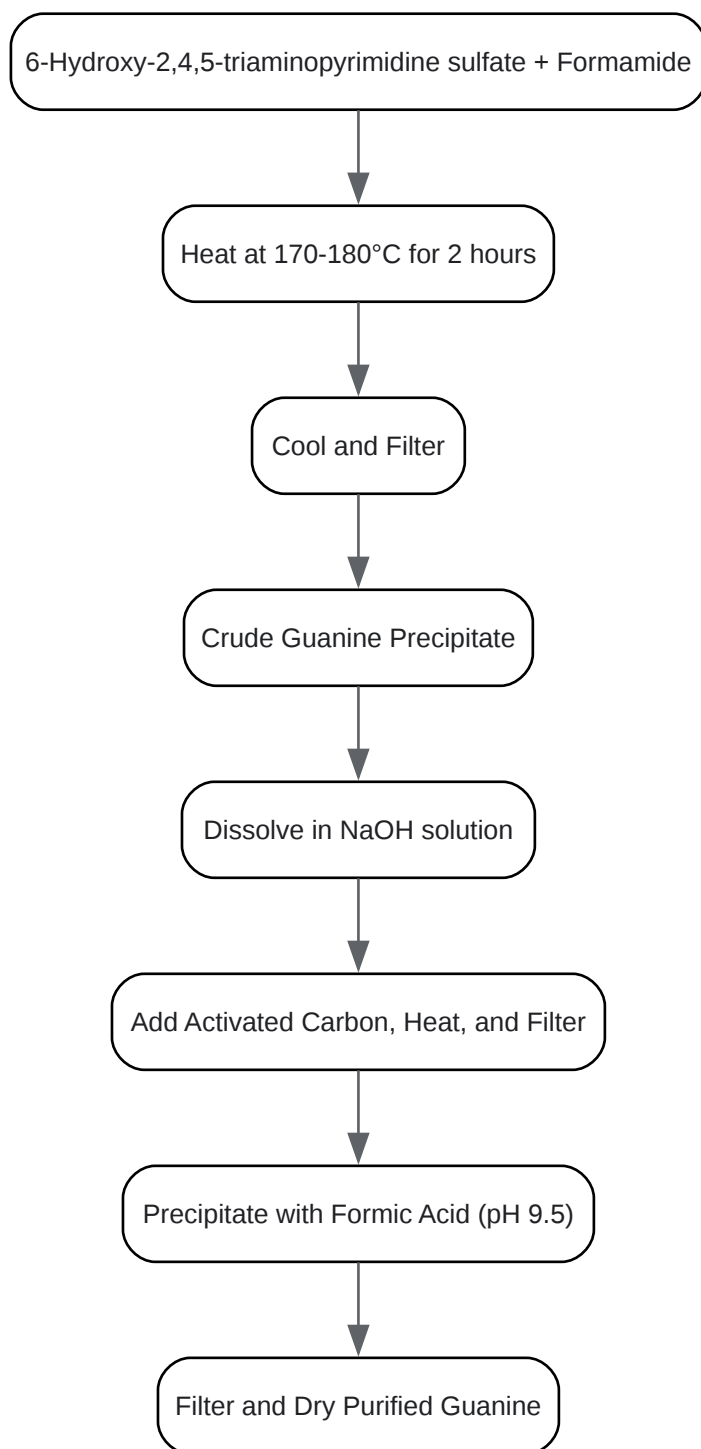
6-Hydroxy-2,4,5-triaminopyrimidine sulfate is classified as an irritant. All handling must be performed with appropriate personal protective equipment to mitigate risks.

- Hazards:
 - Causes skin irritation.[\[11\]](#)
 - Causes serious eye irritation.[\[11\]](#)
 - May cause respiratory tract irritation.[\[11\]](#)
- Mandatory PPE:
 - Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[9\]](#)
 - Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.[\[11\]](#)
 - Body Protection: Wear a lab coat or other appropriate protective clothing to minimize skin contact.[\[1\]](#)
 - Respiratory Protection: In case of insufficient ventilation or dust formation, wear a NIOSH/MSHA-approved respirator.[\[1\]](#)

3.2. Safe Handling Workflow

The following workflow is designed to ensure the safe handling of 6-OH-TAP in a laboratory setting.





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